

MRS 2211 stability and storage conditions

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Compound of Interest

Compound Name: MRS 2211

Cat. No.: B1191872

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Technical Support Center: MRS 2211

This technical support center provides guidance on the stability and storage of **MRS 2211**, a competitive P2Y₁₃ receptor antagonist. The following information is intended for researchers, scientists, and drug development professionals to ensure the proper handling and use of this compound in experiments.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid form of **MRS 2211**?

A1: The solid form of **MRS 2211** should be stored desiccated at -20°C.^{[1][2]} This ensures its stability and prevents degradation.

Q2: What is the recommended solvent for preparing stock solutions of **MRS 2211**?

A2: **MRS 2211** is soluble in water.^{[1][2][3]} It is recommended to use high-purity water for preparing stock solutions.

Q3: What is the maximum concentration for a stock solution of **MRS 2211** in water?

A3: **MRS 2211** is soluble in water up to 70 mM.^{[1][2][3]} One supplier notes a solubility of up to 20 mg/mL (42.49 mM) with the need for ultrasonic assistance for dissolution.^[4] Another indicates a solubility of less than 33.23 mg/ml in water.^[5]

Q4: How should I store stock solutions of **MRS 2211**?

A4: Stock solutions should be aliquoted and stored in tightly sealed vials to prevent contamination and repeated freeze-thaw cycles. For short-term storage, -20°C for up to one month is recommended.[4] For longer-term storage, -80°C for up to six months is advisable.[4] Always store solutions away from moisture.[4] It is also recommended to use freshly prepared solutions and avoid long-term storage.[5]

Q5: Should I filter my aqueous stock solution of **MRS 2211**?

A5: Yes, it is recommended to filter and sterilize aqueous stock solutions of **MRS 2211** using a 0.22 µm filter before use in cell-based assays to prevent microbial contamination.[4]

Q6: What is the appearance of solid **MRS 2211**?

A6: The solid form of **MRS 2211** is described as a brown to reddish-brown solid.[4]

Data Presentation

Table 1: Storage and Solubility of **MRS 2211**

Parameter	Recommended Condition	Source(s)
Storage of Solid	Desiccate at -20°C	[1][2]
Recommended Solvent	Water	[1][2][3]
Solubility in Water	Up to 70 mM	[1][2][3]
< 33.23 mg/mL	[5]	
20 mg/mL (42.49 mM) with sonication	[4]	
Stock Solution Storage (Short-term)	-20°C for up to 1 month (sealed, away from moisture)	[4]
Stock Solution Storage (Long-term)	-80°C for up to 6 months (sealed, away from moisture)	[4]
Purity	≥96%	[1][2][6]

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Difficulty dissolving MRS 2211 in water	Concentration may be too high or dissolution is slow.	- Try sonicating the solution to aid dissolution. ^[4] - Ensure the concentration does not exceed the recommended solubility limits. - Warm the solution slightly if the compound's properties allow, but be cautious of potential degradation.
Precipitate forms in the stock solution upon freezing	The concentration may be too high for stable storage at low temperatures.	- Prepare a less concentrated stock solution. - Before use, allow the aliquot to thaw completely at room temperature and vortex to ensure any precipitate has redissolved. Centrifuge briefly to pellet any remaining particulates before taking from the supernatant.
Loss of compound activity in experiments	- Improper storage of the stock solution (e.g., repeated freeze-thaw cycles, prolonged storage at -20°C). - Degradation of the compound in the experimental buffer.	- Prepare fresh stock solutions from the solid material. - Aliquot stock solutions to minimize freeze-thaw cycles. - Assess the stability of MRS 2211 in your specific experimental buffer and conditions.
Inconsistent experimental results	- Inaccurate concentration of the stock solution. - Degradation of the compound.	- Verify the concentration of the stock solution using a spectrophotometer if a molar extinction coefficient is available. - Always use freshly prepared dilutions from a

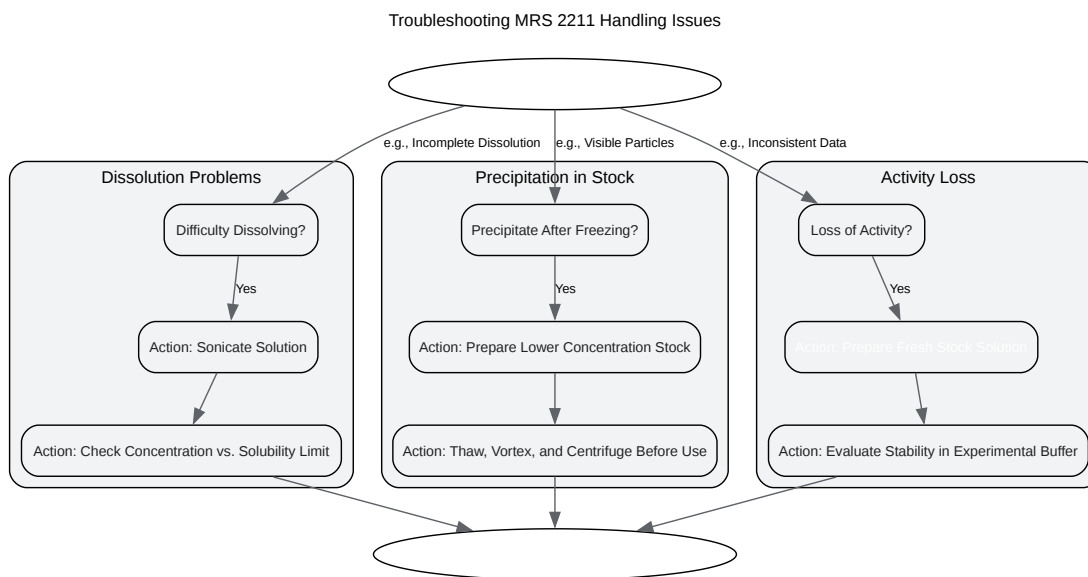
properly stored stock solution
for your experiments.

Experimental Protocols

Protocol for Preparing a Stock Solution of **MRS 2211**

- Weighing: Accurately weigh the required amount of solid **MRS 2211** in a sterile microcentrifuge tube.
- Solvent Addition: Add the appropriate volume of high-purity water to achieve the desired concentration (e.g., for a 10 mM stock solution, add the appropriate volume of water to the calculated mass of **MRS 2211**).
- Dissolution: Vortex the solution to facilitate dissolution. If necessary, sonicate the solution for a short period to ensure the compound is fully dissolved.[\[4\]](#)
- Sterilization (for cell-based assays): Filter the stock solution through a sterile 0.22 µm syringe filter into a sterile container.[\[4\]](#)
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile, tightly sealed tubes. Store the aliquots at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[4\]](#)

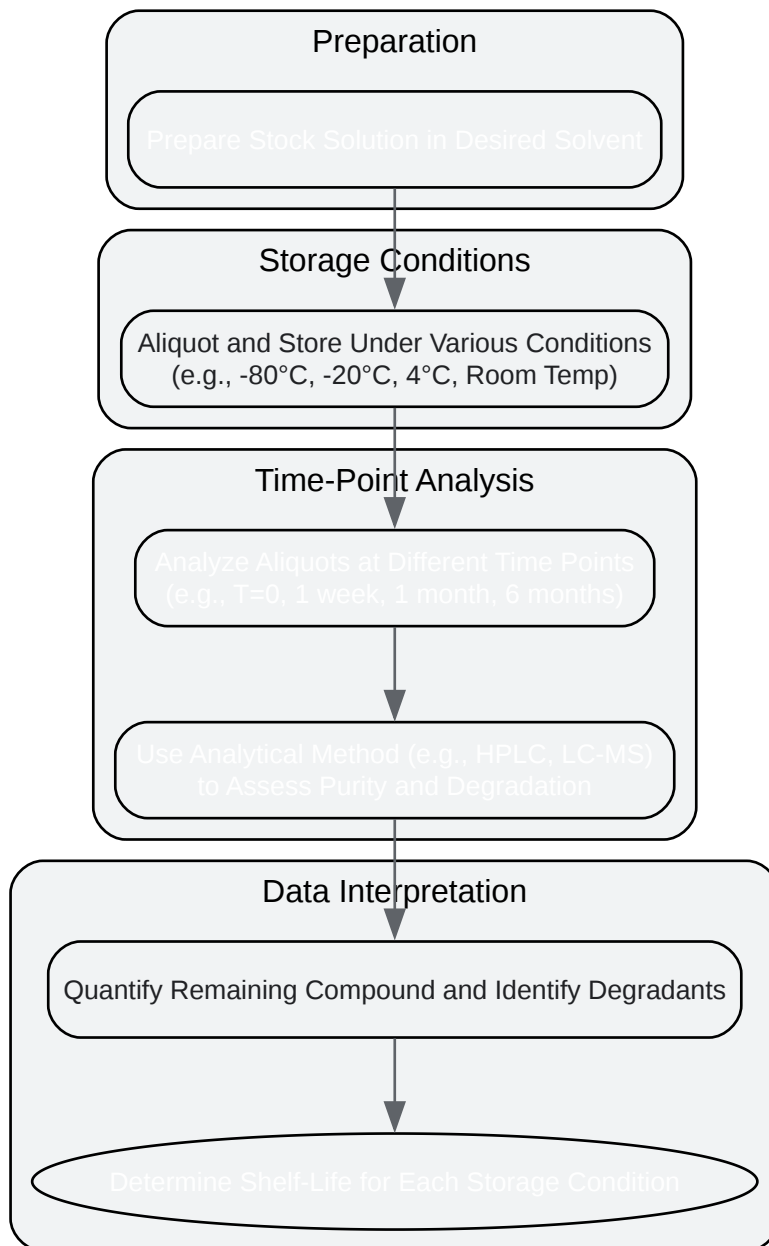
Visualizations



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Caption: Troubleshooting workflow for common issues with **MRS 2211**.

General Workflow for Assessing Compound Stability

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